

Fmoc-Lys(Pal-Glu-OtBu)-OH material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Fmoc-Lys(Pal-Glu-OtBu)-OH

Cat. No.: B2756982

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An In-depth Technical Guide to the Material Safety Data Sheet for **Fmoc-Lys(Pal-Glu-OtBu)-OH**

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **Fmoc-Lys(Pal-Glu-OtBu)-OH**, a key building block in modern pharmaceutical development. Designed for researchers, scientists, and drug development professionals, this document consolidates critical safety, handling, and property information, alongside relevant experimental contexts.

Chemical Identification

Fmoc-Lys(Pal-Glu-OtBu)-OH is a complex, protected amino acid derivative. Its chemical identity is established by the following identifiers.

Identifier	Value
CAS Number	1491158-62-3[1][2][3][4][5]
IUPAC Name	(2S)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-6-[[[(4S)-4-(hexadecanoylamino)-5-[(2-methylpropan-2-yl)oxy]-5-oxopentanoyl]amino]hexanoic acid[6]
Molecular Formula	C46H69N3O8[4][5][6][7]
Synonyms	N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-epsilon-(N-alpha'-palmitoyl-L-glutamic-acid alpha'-t-butyl ester)-L-lysine; Fmoc-L-Lys(Palm-L-Glu-OtBu)-OH; Fmoc-Lys(palmitoyl-Glu-OtBu)-OH[1][2]

Physicochemical Properties

The physical and chemical properties of **Fmoc-Lys(Pal-Glu-OtBu)-OH** are summarized below. Limited data is available for some properties, as indicated.

Property	Value	Source
Molecular Weight	792.1 g/mol	[5][6]
Appearance	White to off-white solid or powder	[1]
Density	1.099 ± 0.06 g/cm ³ (predicted)	[1]
Melting Point	Not Available	[1]
Boiling Point	Not Available	[1]
Solubility	Insoluble in water (2.5E-6 g/L at 25°C, predicted)	[1]

Hazard Identification and Safety

According to available safety data sheets, **Fmoc-Lys(Pal-Glu-OtBu)-OH** is not classified as a hazardous substance.[2] However, it is crucial to note that the chemical, physical, and toxicological properties have not been fully investigated.[8] Standard laboratory precautions should always be observed.

- GHS Classification: Not classified[2]
- Signal Word: No signal word[2]
- Hazard Statements: None[2]
- WGK (Water Hazard Class) Germany: 3[1]

First-Aid Measures

Standard first-aid measures should be followed in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[2]

Handling, Storage, and Stability

Proper handling and storage are critical to maintain the integrity of the compound.

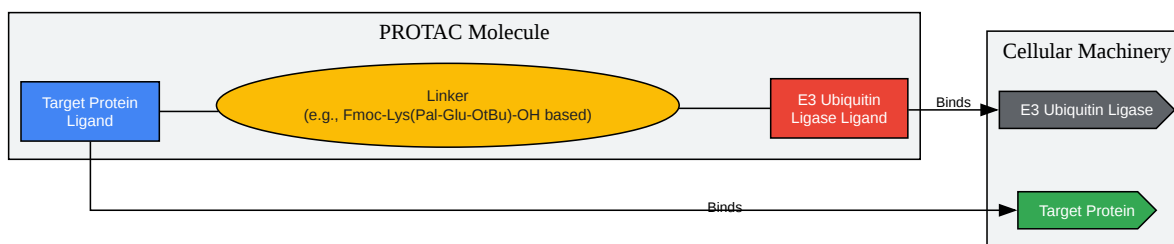
- Handling: Avoid contact with skin and eyes.[2] Prevent dust and aerosol formation. Use in a well-ventilated area.[2] Wash hands thoroughly after handling.

- **Storage:** The recommended storage temperature is -20°C.[1][5][9][10] Store in a cool, dry place in a tightly sealed container.[2] Protect from light.[1]
- **Stability:** The compound is stable under recommended storage conditions.[8] The shelf life is generally cited as 6 months from the date of receipt when stored at -20°C to -80°C.[9]

Application in Drug Development

Fmoc-Lys(Pal-Glu-OtBu)-OH serves as a critical linker and building block in the synthesis of complex biopharmaceuticals. Its primary applications include its use as a building block for GLP-1 analogs such as Liraglutide.[1][3][11] It also functions as a non-cleavable linker for Antibody-Drug Conjugates (ADCs) and as an alkyl chain-based linker for Proteolysis Targeting Chimeras (PROTACs).[3][12]

Below is a diagram illustrating the logical role of a linker like **Fmoc-Lys(Pal-Glu-OtBu)-OH** in the structure of a PROTAC.



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Caption: Logical structure of a PROTAC molecule utilizing a linker.

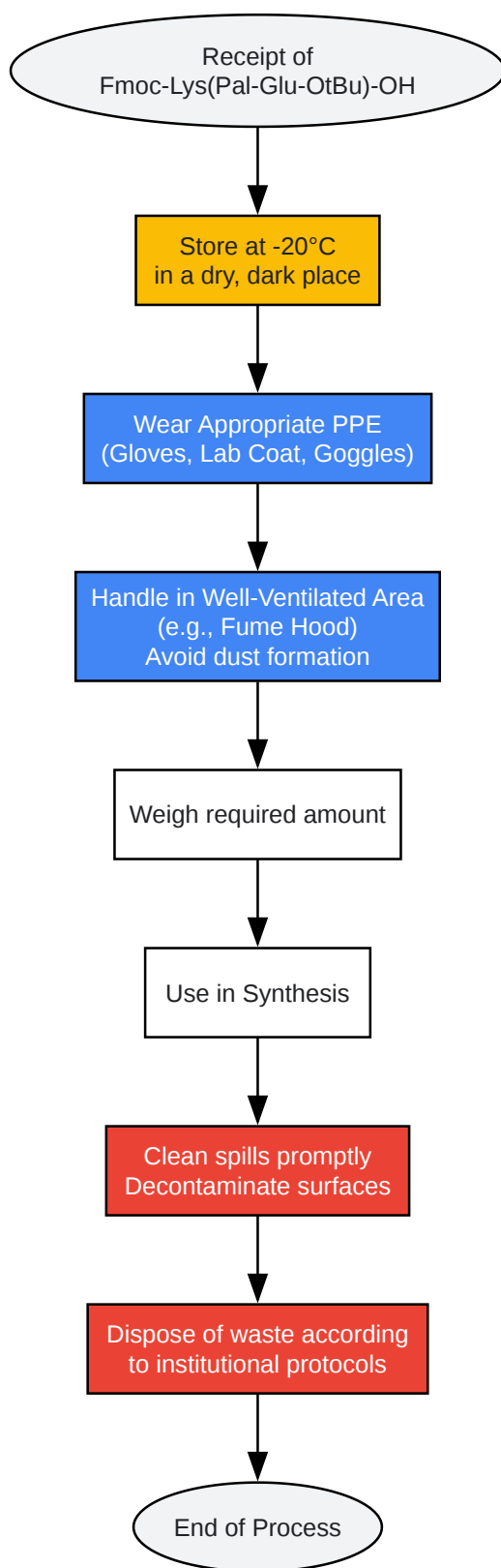
Experimental Protocols

While detailed toxicological experimental protocols are not publicly available, a general synthesis protocol is described in the literature.

Synthesis Protocol Outline[3]

- Preparation: Prepare a solution of aqueous sodium carbonate in a flask.
- Cooling: Add THF to the solution and cool the mixture to 0-10°C.
- Addition of Amino Acid: Add (S)-2-((((9H-fluoren-9-yl)methoxy)carbonyl)amino)-6-aminohexanoic acid to the cooled mixture.
- Coupling Reaction: Slowly add a solution of 1-(tert-butyl) 5-(2,5-dioxopyrrolidin-1-yl) palmitoyl-L-glutamate at approximately 5°C.
- Stirring: Stir the reaction mixture for about 2 hours at 25°C.
- Quenching: Add water to the reaction mixture.

The following diagram outlines a general workflow for safe laboratory handling of this compound.



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Caption: General workflow for safe laboratory handling.

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